

# Barium Nitrite Monohydrate: A Versatile Reagent in Inorganic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Barium nitrite monohydrate*

CAS No.: 7787-38-4

Cat. No.: B13960126

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## Abstract

This technical guide provides a comprehensive overview of **barium nitrite monohydrate** ( $\text{Ba}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$ ) as a key reagent in inorganic synthesis. It is designed for researchers, scientists, and professionals in drug development, offering in-depth application notes, detailed experimental protocols, and critical safety information. The guide focuses on the practical application of **barium nitrite monohydrate**, particularly in the synthesis of various metal nitrites through metathesis reactions, with a specific, detailed protocol for the preparation of high-purity lithium nitrite. Further applications in areas such as diazotization reactions are also discussed. This document aims to equip the reader with the necessary technical knowledge and procedural expertise to effectively and safely utilize this versatile reagent in a laboratory setting.

## Introduction to Barium Nitrite Monohydrate

**Barium nitrite monohydrate** is an inorganic salt that serves as a valuable precursor and reagent in a multitude of synthetic applications.[1] It is a white to yellowish crystalline solid that is readily soluble in water.[2] Its primary utility in inorganic synthesis stems from its role as a

convenient source of the nitrite ion ( $\text{NO}_2^-$ ). The barium cation ( $\text{Ba}^{2+}$ ) can be easily precipitated out of solution, typically as barium sulfate ( $\text{BaSO}_4$ ), which is highly insoluble. This characteristic makes barium nitrite an excellent choice for metathesis, or double displacement, reactions to produce other soluble nitrite salts.[3]

The controlled introduction of the nitrite ligand is crucial in the synthesis of coordination complexes, corrosion inhibitors, and various specialty chemicals. Barium nitrite offers a reliable and straightforward method for achieving this, making it a staple reagent in the inorganic chemist's toolkit.

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **barium nitrite monohydrate** is essential for its effective application and safe handling.

Property	Value	Reference
Chemical Formula	$\text{Ba}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$	[2]
Molar Mass	247.35 g/mol	[4]
Appearance	White to yellowish crystalline powder	[2]
Density	3.173 g/cm <sup>3</sup>	[2]
Melting Point	217 °C (decomposes)	[2]
Solubility in Water	548 g/L at 0 °C; 3190 g/L at 100 °C	[2]
Solubility in Ethanol	Soluble	[2]
CAS Number	7787-38-4	[2]

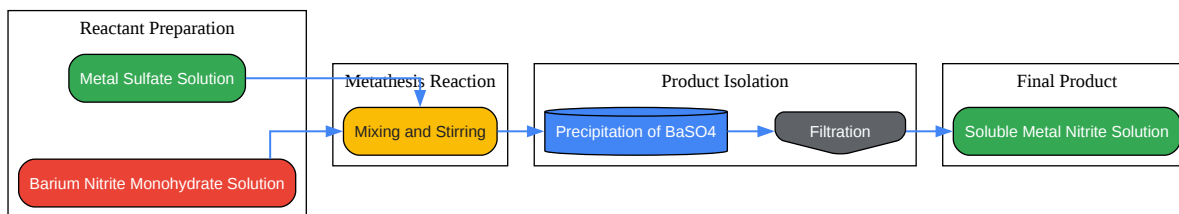
## Core Applications in Inorganic Synthesis

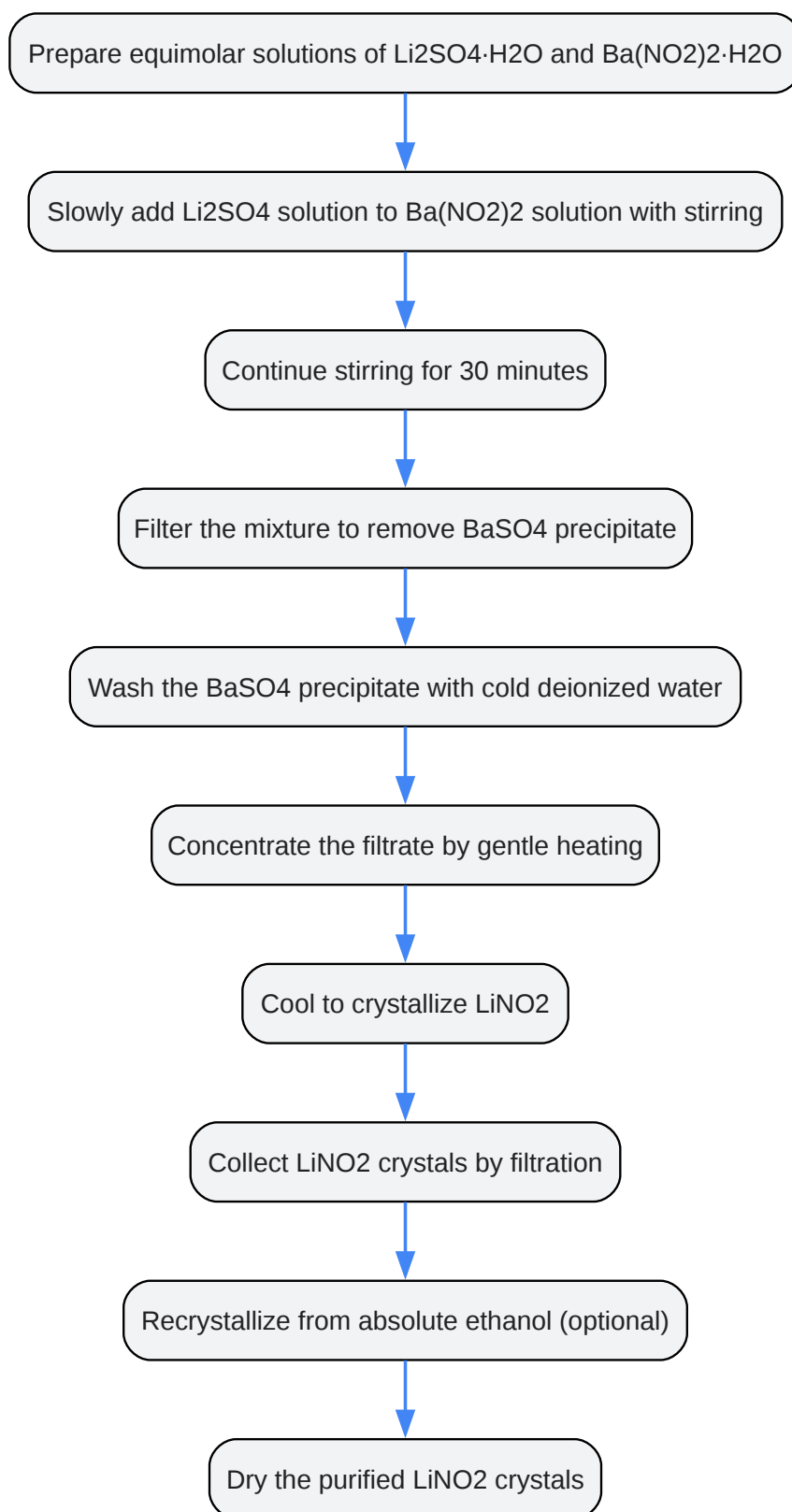
The synthetic utility of **barium nitrite monohydrate** is centered on its ability to act as a nitrite ion donor. This is most prominently demonstrated in the synthesis of other metal nitrites and in diazotization reactions.

## Synthesis of Metal Nitrites via Metathesis

The most common application of **barium nitrite monohydrate** is in the preparation of other soluble metal nitrites. This is achieved through a double displacement reaction with a soluble salt of the desired metal, typically a sulfate. The driving force for this reaction is the formation of the highly insoluble barium sulfate precipitate, which can be easily removed by filtration, leaving the desired metal nitrite in solution.[3]

A prime example of this application is the synthesis of lithium nitrite ( $\text{LiNO}_2$ ), a compound used as a corrosion inhibitor.[5]





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Caption: Step-by-step workflow for the synthesis of lithium nitrite.

## Safety Precautions and Handling

**Barium nitrite monohydrate** is a toxic substance and must be handled with appropriate safety precautions.

- **Toxicity:** Barium nitrite is harmful if swallowed or inhaled. [2] Both the barium ion and the nitrite ion contribute to its toxicity.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves, when handling **barium nitrite monohydrate**.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly closed container in a cool, dry place, away from incompatible materials such as strong acids and reducing agents.
- **Spill Response:** In case of a spill, avoid generating dust. Carefully sweep up the spilled solid and place it in a labeled container for disposal. Clean the spill area with soap and water.
- **Disposal:** Dispose of barium nitrite waste and contaminated materials in accordance with local, state, and federal regulations. A common disposal method involves converting the barium nitrite to the much less soluble and less toxic barium sulfate by adding a solution of a soluble sulfate, such as sodium sulfate. [3]

## Conclusion

**Barium nitrite monohydrate** is a highly effective and versatile reagent for the synthesis of a variety of inorganic compounds, most notably other metal nitrites. Its utility is primarily derived from the ease with which the barium cation can be removed from solution as insoluble barium sulfate. The detailed protocol for the synthesis of lithium nitrite provided in this guide exemplifies the practical application of this principle. By adhering to the outlined procedures and safety precautions, researchers can confidently and safely incorporate **barium nitrite monohydrate** into their synthetic methodologies.

## References

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